

Technical Procurement & Validation Guide: Ethyl 2,3-dibromo-5-fluorophenylacetate[1]

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Compound of Interest

Compound Name: *Ethyl 2,3-dibromo-5-fluorophenylacetate*

CAS No.: *1803778-51-9*

Cat. No.: *B1409964*

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Executive Summary

Ethyl 2,3-dibromo-5-fluorophenylacetate (CAS 1803778-51-9) is a high-value, niche building block, primarily utilized in the synthesis of complex heterocycles (e.g., indoles, oxindoles) for drug discovery programs targeting kinases or G-protein coupled receptors.

Its "2,3-dibromo" substitution pattern is sterically crowded and synthetically challenging to install selectively, making this compound a "critical path" intermediate. Availability is often limited to catalog quantities (mg to g scale) from specialized fine chemical vendors, with bulk quantities (kg+) typically requiring custom synthesis (CMO) lead times.

Key Recommendation: Due to the scarcity of the ester, researchers should validate the supply chain of its immediate precursor, 2,3-Dibromo-5-fluorophenylacetic acid (CAS 1806355-50-9), which often has higher stock availability and can be esterified in-house with >95% yield.[1]

Chemical Identity & "Family Tree"

To secure a robust supply chain, you must track the compound and its metabolic precursors. If the target ester is out of stock, sourcing the acid or nitrile is a viable fallback.

Target Compound Profile

Property	Specification
Chemical Name	Ethyl 2,3-dibromo-5-fluorophenylacetate
CAS Number	1803778-51-9
Molecular Formula	C ₁₀ H ₉ Br ₂ FO ₂
Molecular Weight	339.98 g/mol
Purity Standard	≥ 95% (Catalog Grade) / ≥ 98% (GMP Grade)
Appearance	Off-white solid or viscous oil (low melting point)

Precursor "Family Tree" (Sourcing Alternatives)

Precursor Stage	Chemical Name	CAS Number	Commercial Availability
Level 1 (Direct)	2,3-Dibromo-5-fluorophenylacetic acid	1806355-50-9	Moderate (Key Fallback)
Level 2 (Intermediate)	2,3-Dibromo-5-fluorophenylacetonitrile	1806351-31-4	Low
Level 3 (Building Block)	2,3-Dibromo-5-fluorobenzyl bromide	1806328-21-1	High (Common Starting Material)
Level 4 (Raw Material)	2,3-Dibromo-5-fluorotoluene	1000576-64-6	High (Bulk Chemical)

Commercial Availability & Suppliers

The supply market is segmented into Stocking Distributors (small scale) and Custom Synthesis/CMO (large scale).^[1]

A. Primary Stocking Vendors (Catalog)

These vendors typically hold 1g–25g inventory for immediate shipment.^[1]

- AK Scientific (USA): Listed as Catalog #3923EG.^[2] Primary source for quick turnaround in North America.
- MolCore (China/Global): Major aggregator for halogenated building blocks.^[1] Good for sourcing the Benzyl Bromide or Acid precursors.
- BioFount (China): Specializes in fluorinated aromatics.^[1]

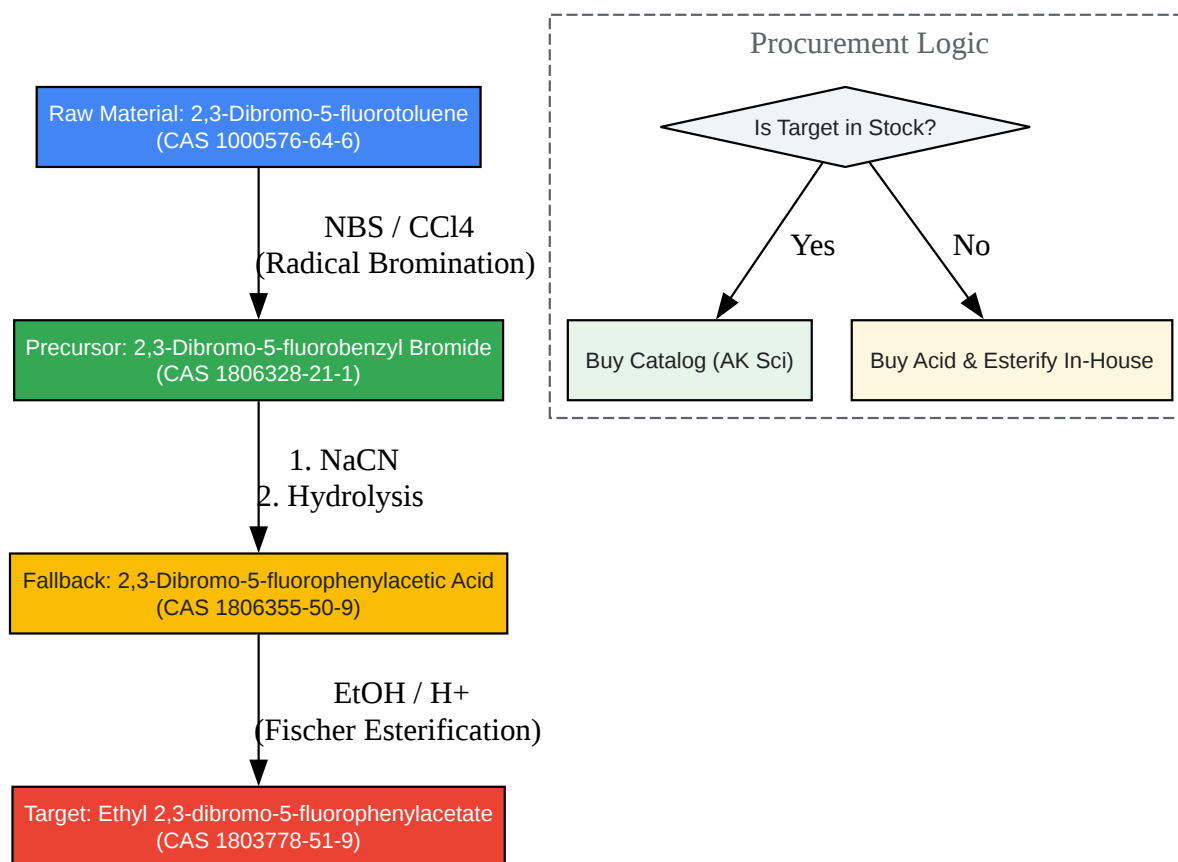
B. Custom Synthesis (Bulk/Scale-Up)

For quantities >100g, "Make-to-Order" is the standard model.^[1]

- Key Regions: Jiangsu & Shanghai (China), Hyderabad (India).
- Lead Time: Typically 4–6 weeks for synthesis from 2,3-Dibromo-5-fluorotoluene.^[1]
- Cost Driver: The "2,3-dibromo" installation is the most expensive step.^[1] Buying the Toluene starting material (CAS 1000576-64-6) and contracting a CMO is often 40% cheaper than buying the final ester in bulk.^[1]

C. Supply Chain Visualization

The following diagram illustrates the sourcing logic and synthesis flow to ensure continuity of supply.



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Figure 1: Strategic sourcing workflow. If the ester is unavailable, the "Acid" pathway is the most reliable fallback.

Technical Specifications & Quality Control (QC)

Due to the specific substitution pattern, Regioisomer Contamination is the primary quality risk.

Critical Impurities

- Regioisomers: The 2,4-dibromo or 2,6-dibromo isomers may co-elute during synthesis of the toluene precursor.^[1]

- Hydrolysis Product: The ester may partially hydrolyze back to the acid (CAS 1806355-50-9) if stored improperly (wet conditions).[\[1\]](#)

Validation Protocol (Self-Validating System)

Do not rely solely on the vendor's Certificate of Analysis (CoA).[\[1\]](#) Perform the following checks upon receipt:

- ¹H-NMR Spectroscopy (Proton NMR):
 - Aromatic Region: You must observe two distinct doublets (or a doublet of doublets depending on F-coupling) for the aromatic protons.[\[1\]](#)
 - Coupling Constants (ngcontent-ng-c747876706="" _ngghost-ng-c4038370108="" class="inline ng-star-inserted"> values): The coupling constant between the aromatic protons and the Fluorine atom (vs) is the "fingerprint" that confirms the 2,3-dibromo-5-fluoro pattern versus a 2,4-dibromo isomer.
 - Ethyl Group: Verify the quartet (~4.1 ppm) and triplet (~1.2 ppm) integrals match the aromatic integrals (2:3 ratio).
- HPLC Purity Check:
 - Column: C18 Reverse Phase.[\[1\]](#)
 - Mobile Phase: Acetonitrile/Water + 0.1% Formic Acid.[\[1\]](#)
 - Detection: UV at 254 nm.[\[1\]](#)
 - Acceptance Criteria: Single peak >95%. Any secondary peak >2% suggests regioisomers or hydrolysis.[\[1\]](#)

In-House Synthesis (The "Acid Fallback" Protocol)

If the ester is unavailable or expensive, purchasing the Acid (CAS 1806355-50-9) and performing a Fischer Esterification is a high-yield, low-risk alternative.[1]

Protocol:

- Dissolution: Dissolve 1.0 eq of 2,3-dibromo-5-fluorophenylacetic acid in absolute Ethanol (0.5 M concentration).
- Catalysis: Add catalytic H₂SO₄ (0.1 eq) or Thionyl Chloride (1.1 eq) dropwise at 0°C.
- Reflux: Heat to reflux for 2–4 hours. Monitor by TLC (Acid spot will disappear; Ester spot is less polar).[1]
- Workup: Concentrate ethanol, dilute with EtOAc, wash with sat. NaHCO₃ (to remove unreacted acid).[1]
- Yield: Typically >95% (Quantitative). No column chromatography usually required.[1]

References

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